

PI5P4Ks-IN-1 solubility and preparation for experiments

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Compound of Interest

Compound Name: PI5P4Ks-IN-1

Cat. No.: B12410290

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Application Notes and Protocols for PI5P4Ks-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phosphatidylinositol 5-phosphate 4-kinases (PI5P4Ks) are a family of lipid kinases that play a crucial role in cellular signaling by converting phosphatidylinositol 5-phosphate (PI5P) to phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2). This enzymatic activity is integral to various cellular processes, including cell growth, metabolism, and survival. Dysregulation of PI5P4K signaling is implicated in several diseases, including cancer and metabolic disorders, making these kinases attractive targets for therapeutic development. **PI5P4Ks-IN-1** is a research compound identified as an inhibitor of the PI5P4K family. Notably, it has been reported to be active with no detectable inhibition of the PI5P4K α or PI5P4K β isoforms, suggesting potential selectivity.^[1] These application notes provide detailed protocols for the solubilization and preparation of **PI5P4Ks-IN-1** for experimental use, alongside an overview of the relevant signaling pathways.

Data Presentation

PI5P4Ks-IN-1 Inhibitor Profile

Compound Name	Target Isoform(s)	Notes
PI5P4Ks-IN-1 (Compound 7)	Presumed PI5P4Ky selective	No detectable inhibition of PI5P4K α or PI5P4K β isoforms reported.[1]

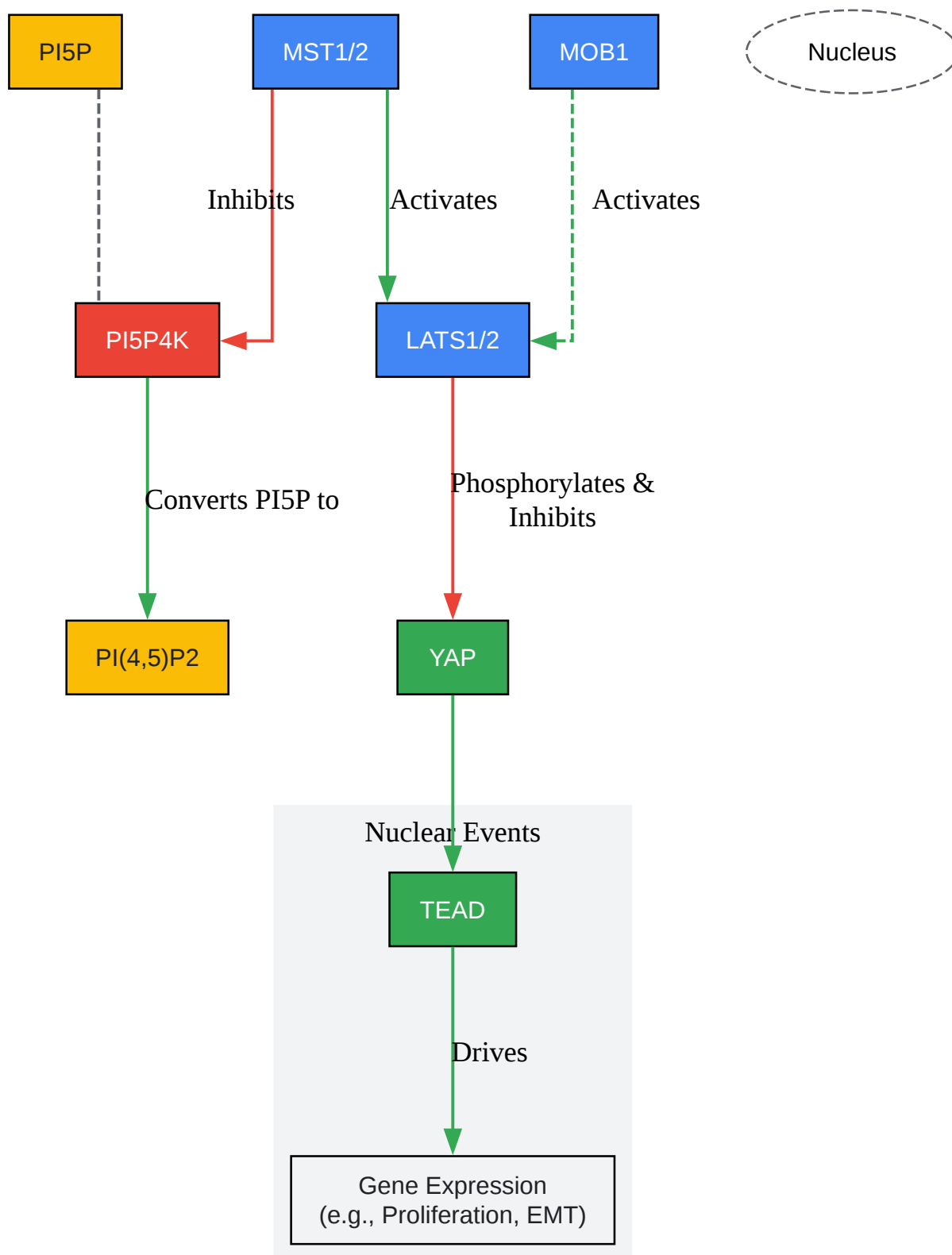
General Solubility and Storage of Small Molecule Kinase Inhibitors

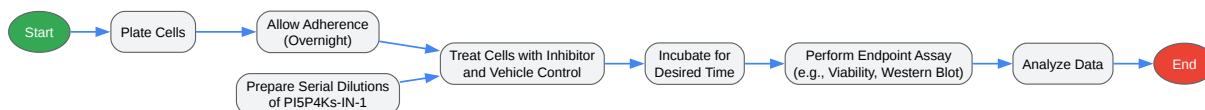
While specific solubility data for **PI5P4Ks-IN-1** is not readily available, the following table provides general guidelines based on common practices for similar small molecule kinase inhibitors.

Parameter	Recommendation	Source
Storage (Powder)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.	[2]
Storage (in Solvent)	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Aliquot to avoid repeated freeze-thaw cycles.	[2][3]
Primary Solvent	Anhydrous Dimethyl Sulfoxide (DMSO) is recommended for preparing high-concentration stock solutions.	

Signaling Pathway

PI5P4Ks are key regulators of phosphoinositide signaling, which intersects with other critical cellular pathways, such as the Hippo signaling cascade. The Hippo pathway is a major regulator of tissue growth and organ size, and its dysregulation is a hallmark of many cancers. PI5P4K activity has been shown to be regulated by the core Hippo pathway kinases, MST1 and MST2. In turn, PI5P4Ks can influence the activity of the downstream effector of the Hippo pathway, the transcriptional co-activator YAP.





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